

Pentaerythritol Tetraricinoleate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Pentaerythritol tetraricinoleate

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Abstract

Pentaerythritol tetraricinoleate, a tetraester of pentaerythritol and ricinoleic acid, is a versatile compound with a growing presence in various industrial and pharmaceutical applications. Its unique properties, derived from the combination of a neopentane backbone and the hydroxylated fatty acid chains of ricinoleic acid, make it a subject of significant interest. This technical guide provides an in-depth exploration of the discovery, history, synthesis, and physicochemical properties of **pentaerythritol tetraricinoleate**, complete with detailed experimental protocols and quantitative data.

Introduction and Historical Context

While a definitive date for the first synthesis of **Pentaerythritol Tetraricinoleate** is not prominently documented, its history is intrinsically linked to the discovery and industrial production of its constituent molecules: pentaerythritol and ricinoleic acid.

- **Pentaerythritol:** First reported in 1891 by German chemist Bernhard Tollens and his student P. Wigand, pentaerythritol is a polyol with a stable neopentane core.^[1] Its synthesis involves a base-catalyzed reaction between acetaldehyde and formaldehyde.^[1] The versatility of its four hydroxyl groups quickly made it a valuable building block for a wide array of derivatives, including explosives, plastics, paints, and cosmetics.^[1]

- **Ricinoleic Acid:** This unsaturated omega-9 fatty acid is the primary component of castor oil, constituting about 90% of its fatty acid content.[2] The first efforts to isolate ricinoleic acid were undertaken by Friedrich Krafft in 1888.[2] Its industrial production is achieved through the saponification or fractional distillation of hydrolyzed castor oil.[2][3] The presence of a hydroxyl group on the 12th carbon of the fatty acid chain is a key feature, enabling further chemical modifications and imparting unique properties to its derivatives.[3]

The development of **pentaerythritol tetraricinoleate** likely emerged from the broader exploration of ester synthesis for industrial applications such as lubricants, plasticizers, and cosmetics. The esterification of polyols like pentaerythritol with various fatty acids became a common practice to create compounds with tailored properties. Given the ready availability of both pentaerythritol and ricinoleic acid from the early 20th century, their reaction to form **pentaerythritol tetraricinoleate** would have been a logical step in the pursuit of novel esters with enhanced lubricity, thermal stability, and emollient properties.

Physicochemical Properties

Pentaerythritol tetraricinoleate is a clear, viscous liquid at room temperature.[4] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉₇ H ₁₇₂ O ₁₂	[4]
Molecular Weight	1542.4 g/mol	[4]
Appearance	Clear, colorless to yellowish liquid	[4][5]
Density	~0.962 g/mL at 20°C	[4]
Boiling Point	446°C	[4]
Flash Point	232°C	[4]
Solubility	Miscible with alcohols, ethers, and nonpolar organic solvents; Immiscible with water	[4]

Synthesis of Pentaerythritol Tetraricinoleate

The primary method for synthesizing **pentaerythritol tetraricinoleate** is through the direct esterification of pentaerythritol with ricinoleic acid.^[4] This reaction is typically carried out at elevated temperatures in the presence of a catalyst.

General Reaction Scheme

The overall reaction can be represented as follows:



Experimental Protocol for Synthesis

The following is a generalized experimental protocol for the laboratory-scale synthesis of **pentaerythritol tetraricinoleate**:

Materials:

- Pentaerythritol
- Ricinoleic Acid (technical grade)
- Catalyst (e.g., p-toluenesulfonic acid, tin-based compounds)
- Nitrogen gas supply
- Dean-Stark apparatus or equivalent for water removal
- Heating mantle with temperature controller
- Three-necked round-bottom flask
- Mechanical stirrer
- Condenser
- Thermometer

Procedure:

- **Reactor Setup:** Assemble the three-necked round-bottom flask with the mechanical stirrer, thermometer, and Dean-Stark apparatus fitted with a condenser.
- **Charging Reactants:** Charge the flask with a stoichiometric ratio of pentaerythritol and a slight excess of ricinoleic acid (e.g., a molar ratio of 1:4.2).
- **Catalyst Addition:** Add the catalyst to the reaction mixture. The amount of catalyst will depend on the specific type used, but typically ranges from 0.1% to 1.0% by weight of the reactants.
- **Inert Atmosphere:** Purge the reactor with nitrogen gas to create an inert atmosphere and prevent oxidation. Maintain a slow nitrogen flow throughout the reaction.
- **Heating and Reaction:** Begin stirring and gradually heat the mixture to the desired reaction temperature, typically between 150°C and 220°C.^[4]
- **Water Removal:** The water produced during the esterification will be collected in the Dean-Stark trap. The reaction progress can be monitored by the amount of water collected.
- **Monitoring:** The reaction is monitored by periodically taking samples and determining the acid value. The reaction is considered complete when the acid value drops to a predetermined level (e.g., < 5 mg KOH/g).
- **Purification:** After the reaction is complete, the crude product is cooled. The catalyst can be neutralized and removed by filtration. The excess ricinoleic acid and other volatile impurities can be removed by vacuum distillation.

Synthesis Workflow Diagram



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Caption: A generalized workflow for the synthesis of **Pentaerythritol Tetraricinoleate**.

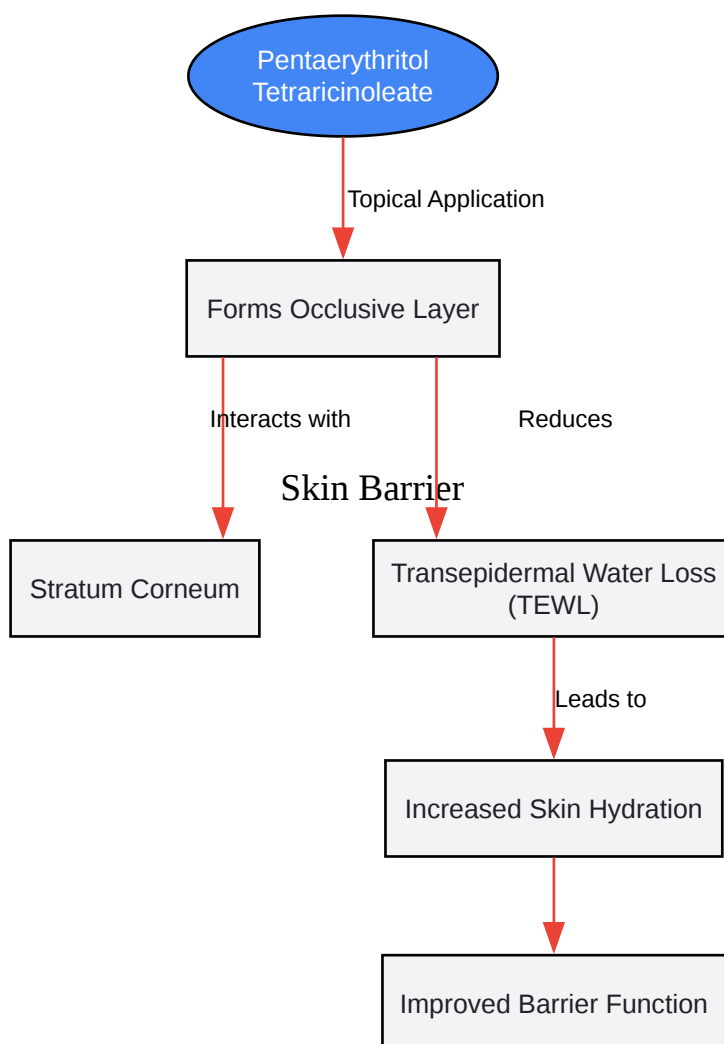
Applications

The unique molecular structure of **pentaerythritol tetraricinoleate**, featuring a central polyol core and four long, hydroxylated fatty acid chains, imparts a range of desirable properties that make it suitable for various applications.

- **Lubricants:** Its high viscosity and thermal stability make it an excellent base oil or additive for industrial lubricants.
- **Cosmetics and Personal Care:** It functions as an emollient and moisturizer in skincare products, forming a protective barrier on the skin to prevent moisture loss.[4]
- **Plastics and Polymers:** It can be used as a plasticizer to enhance the flexibility and durability of various polymers.
- **Pharmaceuticals:** Its properties as a thickening agent and stabilizer are utilized in topical pharmaceutical formulations.[4]

Signaling Pathways and Molecular Interactions (Hypothetical)

While specific signaling pathway interactions for **Pentaerythritol Tetraricinoleate** are not extensively studied, its role as an emollient in dermatological and cosmetic applications can be conceptualized.



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Caption: Hypothetical mechanism of action as a skin emollient.

Conclusion

Pentaerythritol tetraricinoleate is a high-performance ester with a promising future in various scientific and industrial fields. Its synthesis from renewable resources—pentaerythritol and ricinoleic acid from castor oil—also aligns with the growing demand for sustainable chemical solutions. Further research into its specific biological interactions and the optimization of its synthesis will undoubtedly expand its applications, particularly in the realms of drug delivery and advanced materials.

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- To cite this document: BenchChem. [Pentaerythritol Tetraricinoleate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1165899#discovery-and-history-of-pentaerythritol-tetraricinoleate]

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